

An In-depth Technical Guide on the Solubility of Triammonium Phosphate Trihydrate

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Compound of Interest

Compound Name: *Triammonium phosphate trihydrate*

Cat. No.: *B179385*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **triammonium phosphate trihydrate** ($(\text{NH}_4)_3\text{PO}_4 \cdot 3\text{H}_2\text{O}$). The document is tailored for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound.

Introduction

Triammonium phosphate trihydrate is an inorganic compound with the chemical formula $(\text{NH}_4)_3\text{PO}_4 \cdot 3\text{H}_2\text{O}$ and a molecular weight of 203.13 g/mol .^[1] It is a white crystalline solid that is known to be highly soluble in water.^{[2][3]} The compound is identified by its CAS number 25447-33-0.^{[1][2]} Due to its high nitrogen and phosphorus content, it finds applications in various industrial and agricultural sectors. Understanding its solubility is crucial for its application in solution-based processes, formulation development, and in understanding its environmental fate.

Quantitative Solubility Data

The quantitative solubility data for **triammonium phosphate trihydrate** is not extensively documented in publicly available literature, which may be attributed to its instability and the tendency to release ammonia in solution. However, available data indicates a high solubility in water.

Table 1: Solubility of **Triammonium Phosphate Trihydrate**

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	25	~50

Note: The solubility value in water is an approximate value as cited in the available literature.[1]

Table 2: Qualitative Solubility in Other Solvents

Solvent	Solubility
Alcohol	Insoluble
Acetone	Insoluble
Dilute Ammonia	Slightly Soluble

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **triammonium phosphate trihydrate** are not readily available in the literature, a general and reliable method, the static equilibrium method (also known as the shake-flask method), can be employed. This method is considered a gold standard for determining the thermodynamic solubility of a solid in a solvent.

3.1. Principle of the Static Equilibrium Method

The static equilibrium method involves creating a saturated solution of the solute in the solvent of interest by allowing the system to reach equilibrium over a sufficient period. The concentration of the solute in the clear supernatant is then determined analytically.

3.2. Apparatus and Reagents

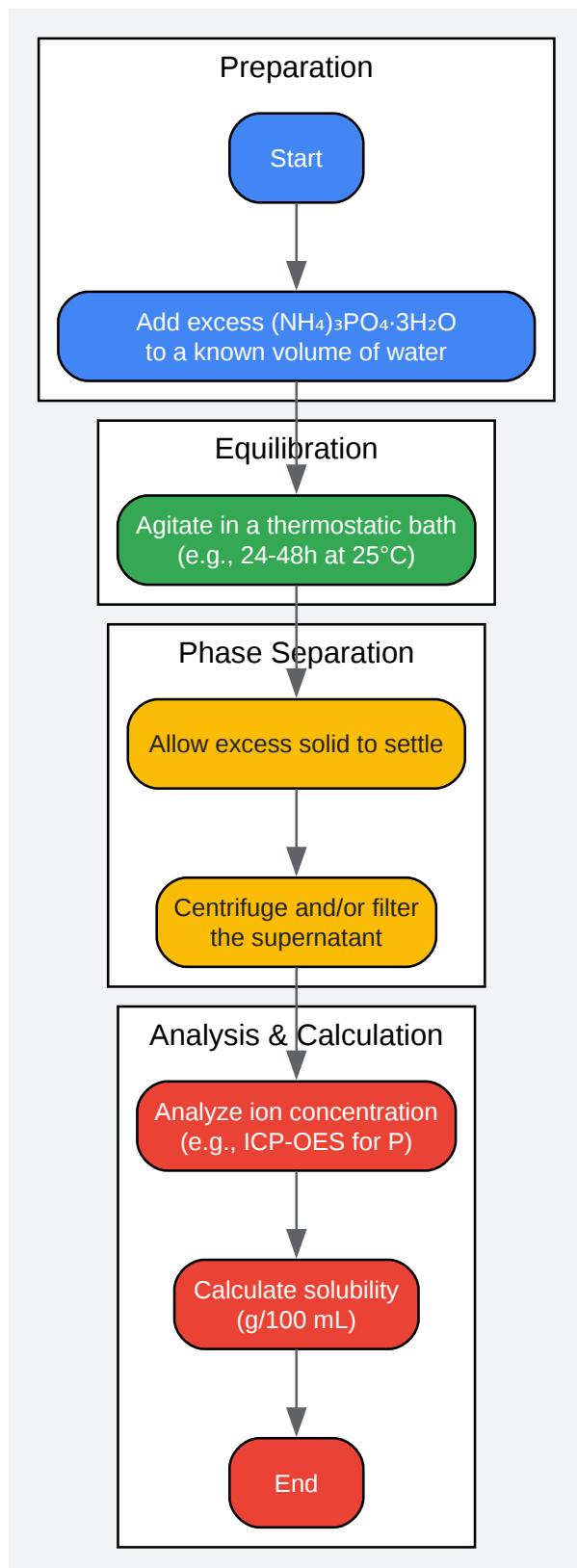
- **Triammonium phosphate trihydrate** (purity $\geq 98\%$)
- Deionized or distilled water

- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (e.g., 0.45 µm pore size)
- Analytical instrumentation for concentration measurement (e.g., ICP-OES for phosphorus, or a titrimetric method for ammonium)

3.3. Experimental Procedure

- Preparation of the Slurry: An excess amount of **triammonium phosphate trihydrate** is added to a known volume of water in a sealed container (e.g., a glass vial or flask). The excess solid ensures that a saturated solution is formed.
- Equilibration: The container is placed in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). The mixture is agitated for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: After equilibration, the slurry is allowed to stand undisturbed at the same temperature to allow the excess solid to settle. A clear supernatant is then carefully withdrawn. To ensure complete removal of any suspended solid particles, the supernatant is centrifuged and/or filtered through a syringe filter.
- Analysis: A known volume of the clear, saturated solution is carefully diluted. The concentration of either the ammonium or the phosphate ions in the diluted solution is then determined using a suitable analytical technique.
 - Phosphorus determination: Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) can be used to accurately measure the phosphorus concentration.

- Ammonium determination: A formal titration or an ion-selective electrode can be used to determine the ammonium concentration.
- Calculation: The solubility is calculated from the determined concentration of the ion and expressed as grams of **triامmonium phosphate trihydrate** per 100 mL of water.



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Caption: Workflow for Solubility Determination.

Factors Influencing Solubility

The solubility of **triammonium phosphate trihydrate** can be influenced by several factors:

- Temperature: While specific data across a range of temperatures is not available, the solubility of most solids in water increases with temperature.
- pH: The pH of the aqueous solution can significantly impact the stability of triammonium phosphate. In aqueous solutions, the phosphate and ammonium ions will exist in equilibrium with their protonated and deprotonated forms. Changes in pH will shift these equilibria, which can affect the overall solubility and stability of the compound.
- Common Ion Effect: The presence of other salts containing ammonium or phosphate ions in the solution would be expected to decrease the solubility of **triammonium phosphate trihydrate** due to the common ion effect.

Conclusion

Triammonium phosphate trihydrate is a highly water-soluble inorganic compound. While precise quantitative solubility data is limited, it is reported to be approximately 50 g/100 mL in water at 25 °C. It is insoluble in common organic solvents like alcohol and acetone. The determination of its solubility can be reliably performed using the static equilibrium (shake-flask) method. A thorough understanding of its solubility and the factors that influence it is essential for its effective use in research and industrial applications.

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